

# synthesis of aluminum chloride hexahydrate from aluminum hydroxide

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## Compound of Interest

Compound Name: Aluminum chloride hexahydrate

Cat. No.: B213189

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An In-depth Technical Guide to the Synthesis of **Aluminum Chloride Hexahydrate** from Aluminum hydroxide

## For Researchers, Scientists, and Drug Development Professionals

### Executive Summary

**Aluminum chloride hexahydrate** ( $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$ ) is a significant compound with applications ranging from pharmaceuticals, particularly in topical antiperspirants, to industrial catalysis.[1][2][3] Its synthesis from aluminum hydroxide is a fundamental acid-base neutralization reaction that, while straightforward in principle, requires precise control of conditions to achieve high purity and yield. This document provides a comprehensive technical overview of the synthesis, focusing on the core chemical principles, detailed experimental protocols, and critical process parameters. Quantitative data is presented in structured tables for clarity, and key processes are visualized using logical diagrams.

### Core Chemical Principles

The synthesis is based on the reaction of aluminum hydroxide, an amphoteric base, with hydrochloric acid to form aluminum chloride and water.[4][5] In an aqueous environment, the resulting aluminum chloride exists as the hexahydrate,  $[\text{Al}(\text{H}_2\text{O})_6]\text{Cl}_3$ , a complex where the aluminum ion is coordinated by six water molecules.[6]

## Stoichiometry

The balanced chemical equation for the reaction is:

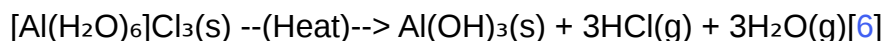


This equation shows that one mole of solid aluminum hydroxide reacts with three moles of hydrochloric acid to produce one mole of aqueous aluminum chloride and three moles of water.

[4][8]

## Hydrolysis and Purification

A key challenge in isolating solid **aluminum chloride hexahydrate** is preventing hydrolysis upon heating. Attempting to recover the salt by simply evaporating the water will result in the decomposition of the hexahydrate back to aluminum hydroxide or aluminum oxide, with the loss of hydrogen chloride (HCl). [6][10]



To counteract this, the purification and crystallization process is typically conducted in a solution saturated with HCl gas. This not only suppresses hydrolysis but also significantly reduces the solubility of **aluminum chloride hexahydrate**, causing it to precipitate out of the solution. [11][12] This technique is a cornerstone of producing a high-purity product. [13]

## Experimental Protocols

Two primary protocols are detailed below: a standard laboratory-scale synthesis and an industrial-focused purification method involving HCl sparging.

### Protocol 1: Laboratory-Scale Synthesis and Crystallization

This protocol outlines the direct reaction and subsequent crystallization to yield **aluminum chloride hexahydrate**.

Methodology:

- Reaction: Dissolve aluminum hydroxide ( $\text{Al}(\text{OH})_3$ ) in concentrated hydrochloric acid.[\[2\]](#)[\[3\]](#)  
The reaction may be gently heated to facilitate the dissolution of the aluminum hydroxide.[\[14\]](#)
- Filtration: If the resulting solution is not perfectly clear, filter it to remove any unreacted starting material or insoluble impurities.[\[11\]](#)
- Crystallization: Immerse the flask containing the aluminum chloride solution in an ice-water bath to cool it.[\[11\]](#) Pass gaseous hydrogen chloride ( $\text{HCl}$ ) through the cold solution until it becomes saturated. The **aluminum chloride hexahydrate** will precipitate as a crystalline solid.[\[2\]](#)[\[3\]](#)[\[11\]](#) The delivery tube for the  $\text{HCl}$  gas should have a wide diameter to prevent clogging by the precipitating crystals.[\[11\]](#)
- Isolation: Collect the crystalline precipitate using suction filtration. Press the crystal mass firmly with a glass stopper to remove as much of the mother liquor as possible.[\[11\]](#)
- Washing: To remove entrained impurities, the crystals can be washed with concentrated  $\text{HCl}$ .[\[13\]](#)[\[15\]](#)
- Drying: Dry the purified crystals in a desiccator over a suitable drying agent, such as solid sodium hydroxide, for several days. This effectively removes residual hydrochloric acid.[\[11\]](#)

## Protocol 2: Purification via $\text{HCl}$ Sparging

This method is central to industrial processes where high purity is required, such as producing alumina for aluminum smelting.[\[12\]](#)[\[13\]](#) It focuses on the crystallization step from an already prepared leach liquor.

Methodology:

- Solution Preparation: Start with a concentrated, iron-free aluminum chloride solution (leach liquor).[\[12\]](#)
- Sparging: Inject, or "sparge,"  $\text{HCl}$  gas into the solution.[\[15\]](#) This increases the  $\text{HCl}$  concentration in the mother liquor, causing the selective crystallization of  $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$ .[\[12\]](#)[\[15\]](#) Key parameters that enhance purity include maintaining a temperature below  $60^\circ\text{C}$  and controlling the  $\text{HCl}$  gas flow rate.[\[13\]](#)

- **Crystal Separation:** Separate the resulting crystal slurry from the mother liquor using filtration or centrifugation.[\[13\]](#)
- **Washing:** Perform a series of washes to remove the impurity-laden mother liquor. This typically involves a displacement wash with an HCl solution saturated with  $\text{AlCl}_3$ , followed by one or more reslurry washes with concentrated HCl.[\[13\]](#)
- **Drying:** The washed crystals are dried at a controlled temperature (e.g., 80-95°C) to produce the final product.[\[15\]](#)

## Data Presentation

The following tables summarize key quantitative data for **aluminum chloride hexahydrate**.

**Table 1: Physical and Chemical Properties**

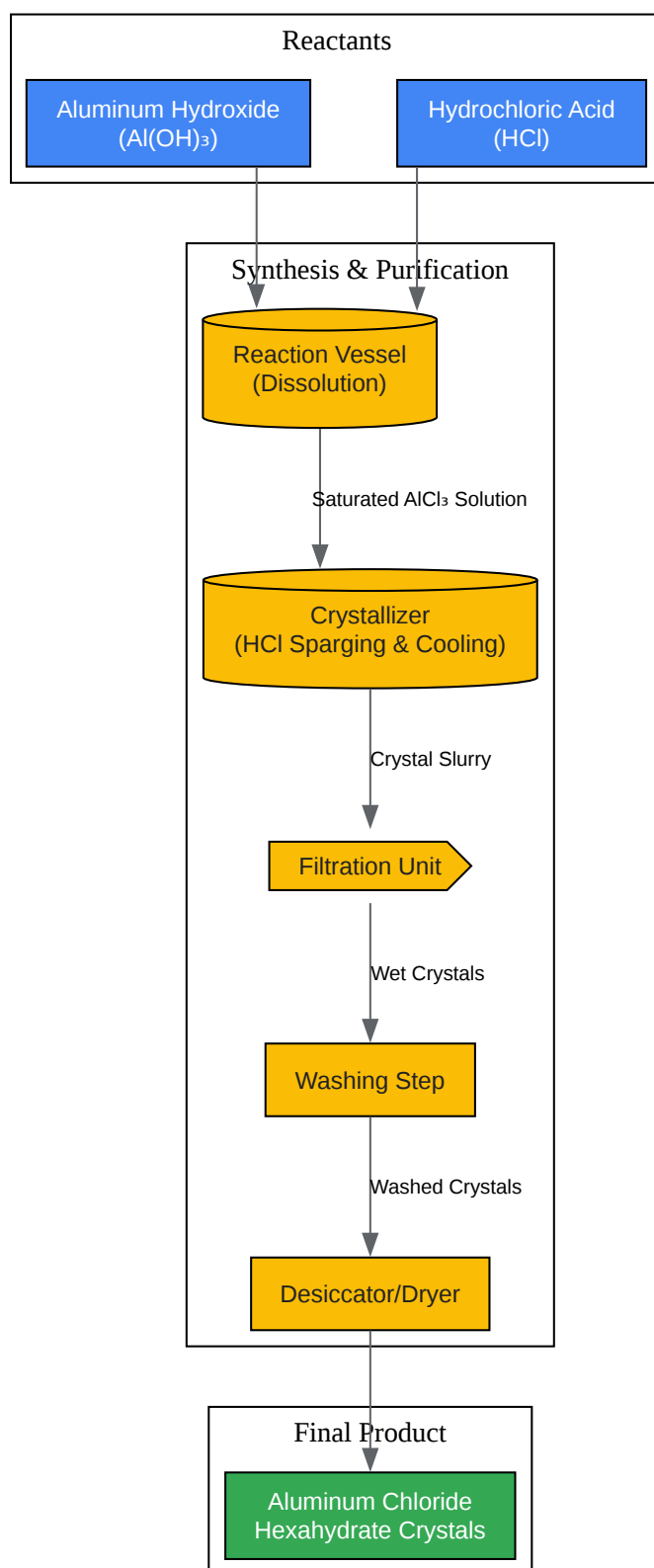
Property	Value	Reference
Chemical Formula	$\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$ or $[\text{Al}(\text{H}_2\text{O})_6]\text{Cl}_3$	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Weight	241.43 g/mol	<a href="#">[16]</a>
Appearance	White to yellowish crystalline solid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Density	2.39 - 2.40 g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[16]</a>
Melting Point	100°C (with decomposition)	<a href="#">[2]</a> <a href="#">[16]</a>
Solubility in Water	477 g/L (at 20°C)	<a href="#">[2]</a> <a href="#">[16]</a>
pH (50 g/L solution, 20°C)	2.5	<a href="#">[2]</a>
Purity (Typical)	≥ 99%	<a href="#">[16]</a>

**Table 2: Purity Specifications for Cell-Grade Product**

Impurity	Maximum Allowed Concentration (wt-%)	Reference
P <sub>2</sub> O <sub>5</sub>	< 0.003	<a href="#">[13]</a>
MgO	< 0.010	<a href="#">[13]</a>
Iron	0.001% (limit)	<a href="#">[3]</a>

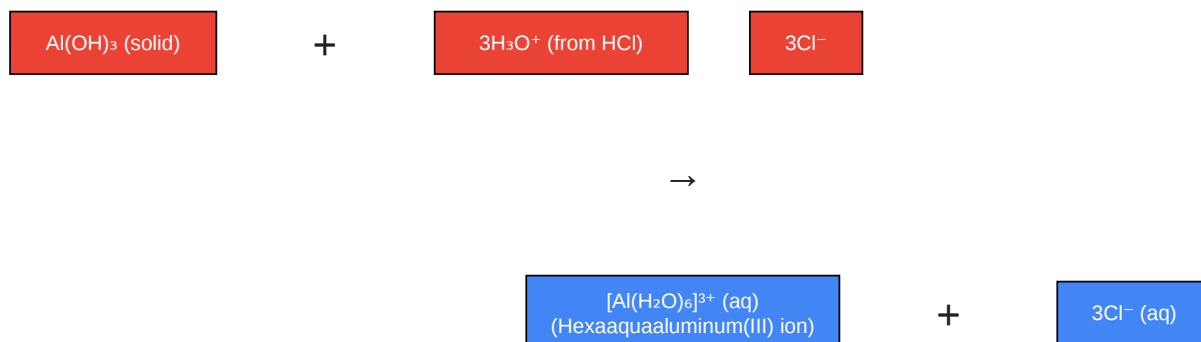
## Visualized Workflows and Pathways

The following diagrams illustrate the synthesis process and the underlying chemical transformation.



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Caption: Experimental workflow for the synthesis and purification of **aluminum chloride hexahydrate**.



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Caption: Chemical transformation showing the formation of the hexaaquaaluminum(III) ion.

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